

Validating NMS-P953 Target Engagement: A Comparative Guide for Researchers

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Compound of Interest

Compound Name: NMS-P953

Cat. No.: B15623411

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For researchers and drug development professionals, understanding the direct interaction of a therapeutic compound with its intended target within a cellular context is paramount. This guide provides a comparative overview of the validation of target engagement for **NMS-P953**, a potent inhibitor of Monopolar Spindle 1 (MPS1) kinase, also known as TTK. Due to the limited publicly available information on a compound named "**NMS-P953**", this guide will focus on the well-characterized MPS1 inhibitor from Nerviano Medical Sciences, NMS-153, which is likely the intended subject of inquiry.

This guide will compare the biochemical potency of NMS-153 with other known MPS1 inhibitors and detail the experimental methodologies for key target engagement assays, namely the Cellular Thermal Shift Assay (CETSA) and NanoBioluminescence Resonance Energy Transfer (NanoBRET) assay. These techniques are crucial for confirming that a compound binds to its target in a physiological environment.

Comparative Analysis of MPS1 Inhibitors

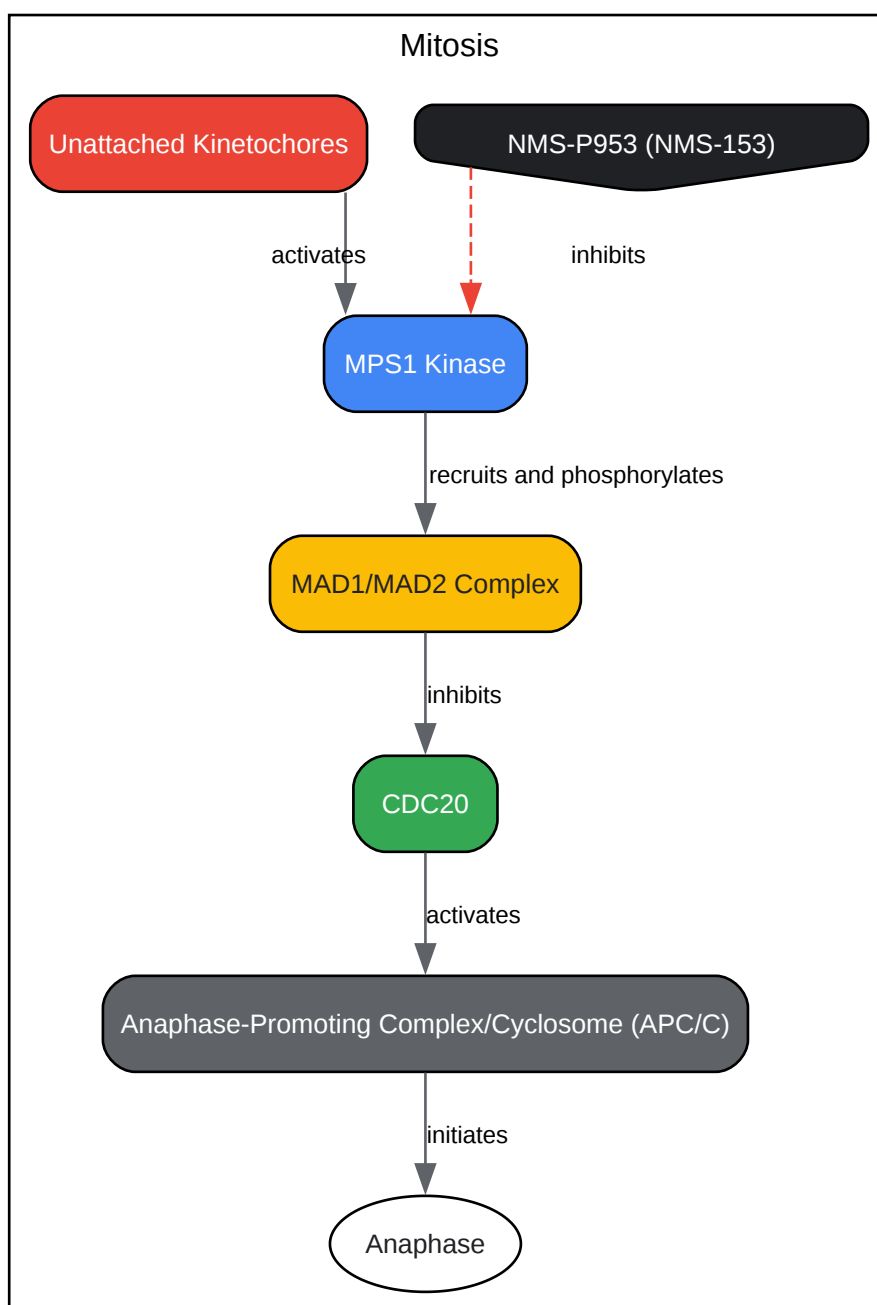
The following table summarizes the reported biochemical potencies of NMS-153 and other selected MPS1 inhibitors. This data is essential for understanding the relative in vitro activity of these compounds.

Compound	Target	Biochemical IC50	Reference
NMS-153 (NMS-P153)	MPS1	3 nM	[1]
BAY 1217389	MPS1	< 10 nM, 0.63 nM	[2][3]
Empesertib (BAY 1161909)	MPS1	< 1 nM	[2]
AZ3146	MPS1	~35 nM	[2]
Mps1-IN-1	MPS1	-	[4]
Mps1-IN-2	MPS1	-	[4]
RMS-07 (covalent)	MPS1	-	[5]

Note: IC50 values can vary depending on the specific assay conditions. The data presented here is for comparative purposes. While direct cellular target engagement data for NMS-153 from CETSA or NanoBRET assays is not readily available in the public domain, the following sections describe the detailed protocols for how such validation would be performed.

Signaling Pathway of MPS1 in Mitosis

MPS1 is a key regulator of the Spindle Assembly Checkpoint (SAC), a critical cellular mechanism that ensures the fidelity of chromosome segregation during cell division. Inhibition of MPS1 overrides the SAC, leading to premature entry into anaphase, chromosome missegregation, and ultimately, cell death in cancer cells.



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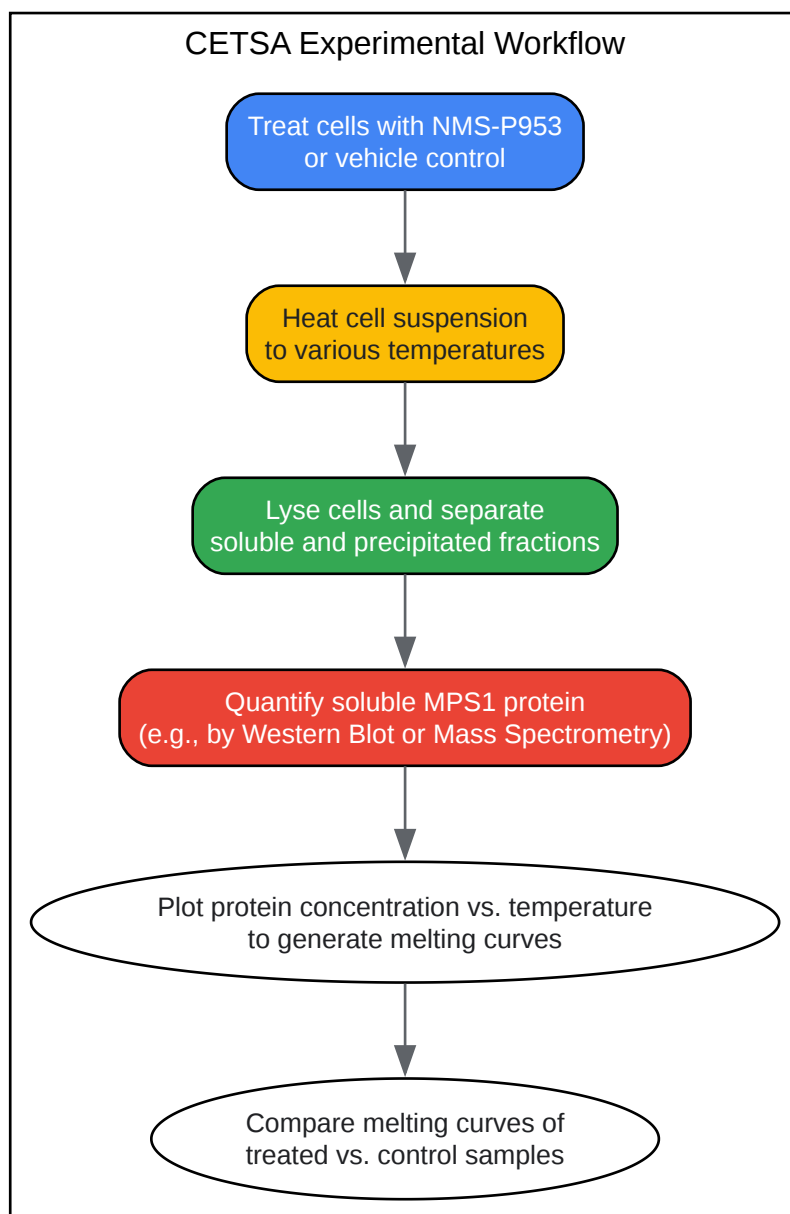
Caption: MPS1 Signaling Pathway in the Spindle Assembly Checkpoint.

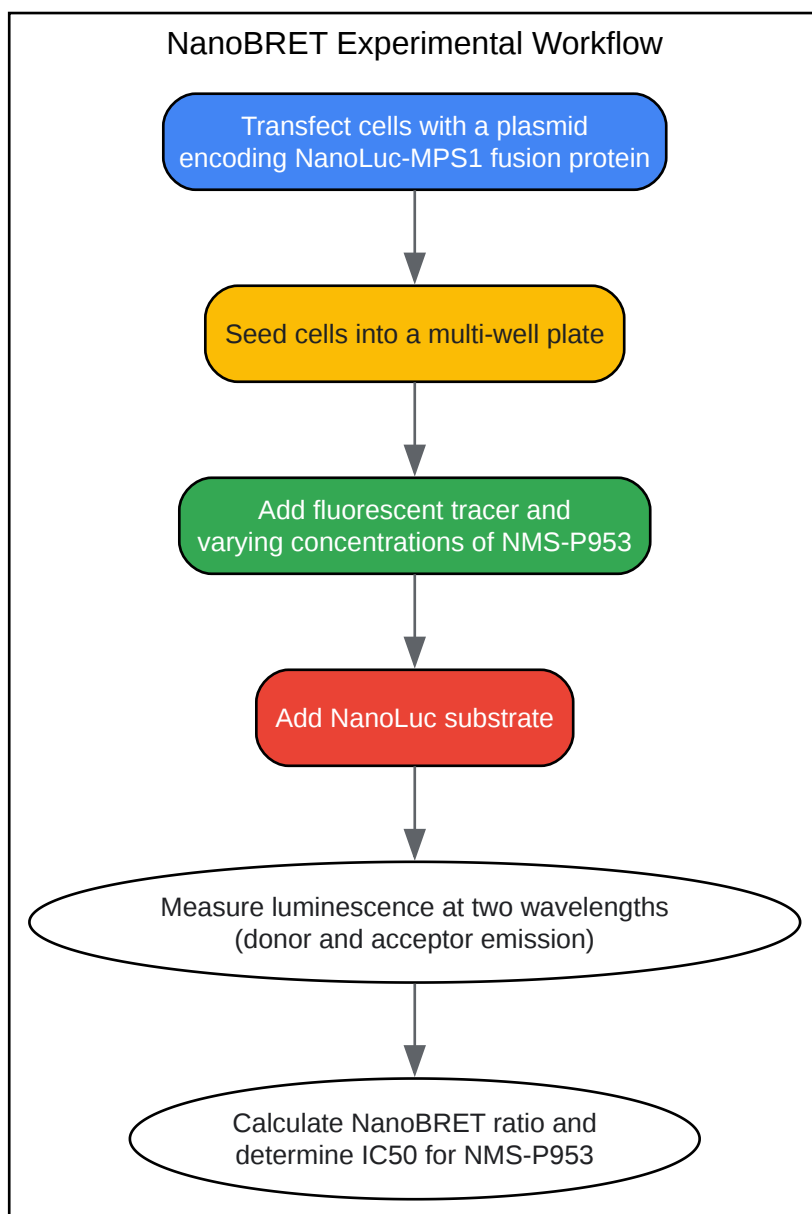
Experimental Protocols for Target Engagement Validation

Cellular Thermal Shift Assay (CETSA)

CETSA is a powerful technique to assess target engagement in a cellular environment. The principle is that ligand binding stabilizes the target protein, leading to a higher melting temperature.

Experimental Workflow:





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References

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